

# Proper Disposal of SB-743921 Hydrochloride: A Safety and Operations Guide

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## Compound of Interest

Compound Name: SB-743921 hydrochloride

CAS No.: 940929-33-9

Cat. No.: B612140

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This document provides essential safety and logistical information for the proper disposal of **SB-743921 hydrochloride** (CAS No. 940929-33-9). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance. **SB-743921 hydrochloride** is classified as Acute Toxicity (Oral), Category 4, meaning it is harmful if swallowed.<sup>[1]</sup> The toxicological properties of this compound have not been thoroughly investigated, warranting careful handling at all times.<sup>[1]</sup>

## Hazard and Safety Summary

Before handling, it is crucial to understand the hazards associated with **SB-743921 hydrochloride**. This information is summarized from its Safety Data Sheet (SDS).

| Hazard Classification             | GHS Code | Description                                                                                             | Primary Route of Exposure    |
|-----------------------------------|----------|---------------------------------------------------------------------------------------------------------|------------------------------|
| Acute Toxicity (Oral), Category 4 | H302     | Harmful if swallowed.                                                                                   | Ingestion                    |
| Irritant (Potential)              | -        | Material may be irritating to mucous membranes, upper respiratory tract, eyes, and skin. <sup>[1]</sup> | Inhalation, Skin/Eye Contact |

Personal Protective Equipment (PPE): All personnel handling **SB-743921 hydrochloride** must wear appropriate PPE as outlined in Section 8 of the substance's SDS. This includes, but is not limited to:

- Chemical-resistant gloves (inspected prior to use)
- Safety goggles or face shield
- Laboratory coat
- For powdered form or if aerosolization is possible, use a properly functioning chemical fume hood.

## Step-by-Step Disposal Protocol

Disposal of **SB-743921 hydrochloride** must be conducted in accordance with all applicable local, state, and federal regulations. Under no circumstances should this chemical be disposed of down the drain or in regular trash.<sup>[2]</sup>

### Step 1: Waste Identification and Segregation

- **Unused Product:** Keep the compound in its original, clearly labeled container where possible.
- **Contaminated Materials:** Any materials that have come into contact with **SB-743921 hydrochloride**, including personal protective equipment (gloves, etc.), weigh boats, pipette tips, and contaminated glassware, must be treated as hazardous waste.

- Segregate this waste stream from other laboratory waste to avoid incompatible chemical reactions.

#### Step 2: Waste Collection and Storage

- Collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical.
- For solutions, use a designated, sealed, and labeled waste container. Do not mix with other solvent waste unless compatibility has been verified.
- The waste container label should clearly state "Hazardous Waste," "**SB-743921 hydrochloride**," and list the associated hazards (e.g., "Acutely Toxic").
- Store the sealed waste container in a designated satellite accumulation area within the laboratory, away from incompatible materials. This area should be secure and under the control of laboratory personnel.

#### Step 3: Arrange for Professional Disposal

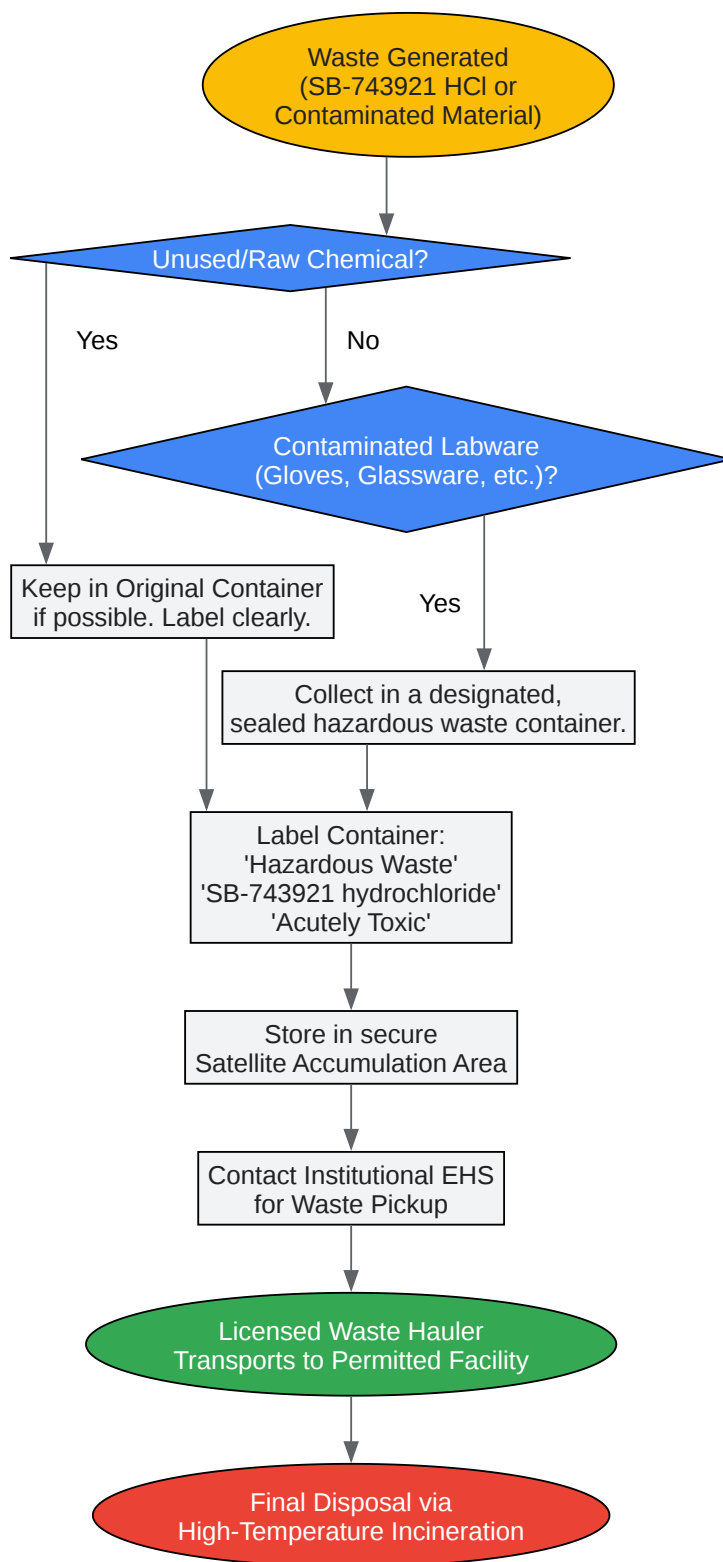
- Disposal must be handled by a licensed professional waste disposal service.
- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup. Provide them with a complete and accurate description of the waste.
- Do not attempt to treat or neutralize the chemical waste in the lab unless it is part of a documented and approved institutional procedure.

#### Step 4: Final Disposal Method

- The most common and recommended method for final disposal is high-temperature incineration in a licensed and permitted hazardous waste incinerator.<sup>[3]</sup>
- This process must comply with EPA regulations, which require a destruction and removal efficiency (DRE) of 99.99% for principal organic hazardous constituents.<sup>[4][5]</sup>

## Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **SB-743921 hydrochloride** and associated materials.



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Caption: Disposal workflow for **SB-743921 hydrochloride**.

## Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

### Spill Response:

- Notify all personnel in the immediate area and evacuate if necessary.
- Prevent access to the spill area.
- If safe to do so, absorb the spill with an inert, non-combustible absorbent material.
- Collect the absorbent material and any contaminated soil or surfaces into a sealed container for hazardous waste disposal.
- Notify your supervisor and institutional EHS office immediately.

### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.<sup>[1]</sup>
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if symptoms occur.<sup>[1]</sup>
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention.<sup>[1]</sup>
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.<sup>[1]</sup>

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## References

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